

dihydrogen borate molecular geometry and stability

Author: Smolecule Technical Support Team. Date: February 2026

Compound Focus: Dihydrogenborate

CAS No.: 39201-27-9

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Molecular Structure & Quantitative Data

The core building block in some crystalline borate structures is the $[\text{OB}(\text{OH})_2]^-$ anion. Quantitative data comes from a study of layered rare-earth borate phosphates, which provides precise bond length measurements for this unit [1].

The table below summarizes the key structural parameters for the $[\text{OB}(\text{OH})_2]^-$ anion as found in the crystal structures of $\text{K}_3\text{Ln}[\text{OB}(\text{OH})_2]_2[\text{HOPO}_3]_2$ (Ln=Yb, Lu) [1]:

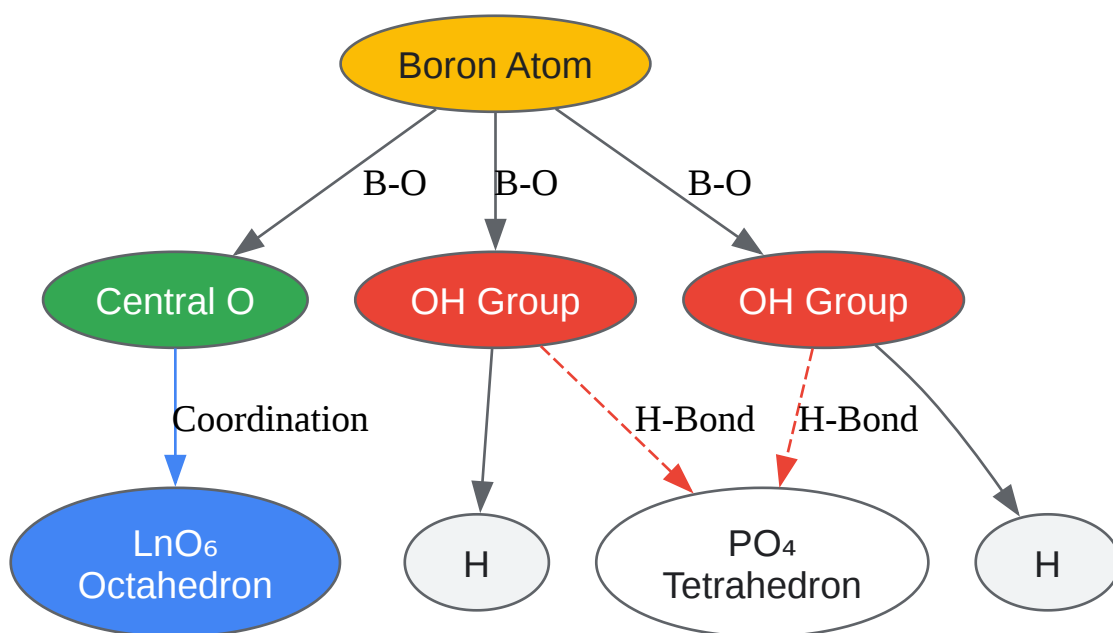
Parameter	Value (Å)	Description
B-O bond (to central O)	1.45 - 1.49	Bond between Boron and the central oxygen atom.
B-O bond (to hydroxyl O)	1.35 - 1.37	Bond between Boron and the oxygen atom in the hydroxyl (OH) group.

Molecular Geometry & Stability

- **Molecular Geometry:** The dihydrogen borate anion ($[\text{OB}(\text{OH})_2]^-$) features a central boron atom. In the studied compounds, this boron is **tetrahedrally coordinated**, meaning it forms bonds in a tetrahedral geometry [1].
- **Structural Stability:** The stability of these materials is reinforced by extensive **hydrogen bonding**. The hydroxyl (OH) groups of the $[\text{OB}(\text{OH})_2]^-$ units form a network of these bonds with oxygen atoms from adjacent phosphate ($[\text{HPO}_4]^{2-}$) groups, which helps stabilize the overall crystal lattice [1].

Structural Diagram

The following Graphviz diagram illustrates the described coordination environment of the boron atom within the $[\text{OB}(\text{OH})_2]^-$ anion and its integration into the larger crystal structure.



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Diagram: The tetrahedral coordination of boron in $[\text{OB}(\text{OH})_2]^-$ and its connection to the larger crystal lattice via coordination to a rare-earth center (Ln) and hydrogen bonding to phosphate groups.

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References

1. $K_3Ln[OB(OH)_2]_2[HOPO_3]_2$ (Ln=Yb, Lu): Layered rare-earth... | CoLab [colab.ws]

To cite this document: Smolecule. [dihydrogen borate molecular geometry and stability]. Smolecule, [2026]. [Online PDF]. Available at: [<https://www.smolecule.com/products/b618643#dihydrogen-borate-molecular-geometry-and-stability>]

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